

CNQX Disodium Salt: Aqueous Solubility and Preparation Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CNQX

Cat. No.: B013957

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These application notes provide detailed information on the aqueous solubility of **CNQX** disodium salt and a comprehensive protocol for its preparation. **CNQX** (6-cyano-7-nitroquinoxaline-2,3-dione) disodium salt is a potent, competitive antagonist of AMPA and kainate receptors, making it a critical tool in neuroscience research.^{[1][2][3]} It is a more water-soluble form of **CNQX**, facilitating its use in aqueous solutions for in vitro and in vivo studies.^[2]

Quantitative Solubility Data

The solubility of **CNQX** disodium salt in water can vary slightly between suppliers, likely due to minor differences in the degree of hydration of the solid material. The following table summarizes the reported aqueous solubility data from various commercial suppliers.

Supplier	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
R&D Systems	10 mM	2.76 mg/mL	
Abcam	25 mM	6.9 mg/mL	
Tocris Bioscience	10 mM	2.76 mg/mL	
Hello Bio	20 mM	5.52 mg/mL	Based on adding 1ml of water to 20μmol of product.
Sigma-Aldrich	> 7.24 mM	> 2 mg/mL	Warmed solution.

Experimental Protocols

Protocol for Preparation of a 10 mM Aqueous Stock Solution of CNQX Disodium Salt

This protocol describes the preparation of a 10 mM stock solution of **CNQX** disodium salt in water.

Materials:

- **CNQX** disodium salt (anhydrous M.Wt: 276.12 g/mol)[\[2\]](#)
- Nuclease-free water
- Vortex mixer
- 0.22 μm sterile syringe filter
- Sterile microcentrifuge tubes or vials

Procedure:

- Determine the required mass: Calculate the mass of **CNQX** disodium salt needed to prepare the desired volume of a 10 mM solution. For example, to prepare 1 mL of a 10 mM stock

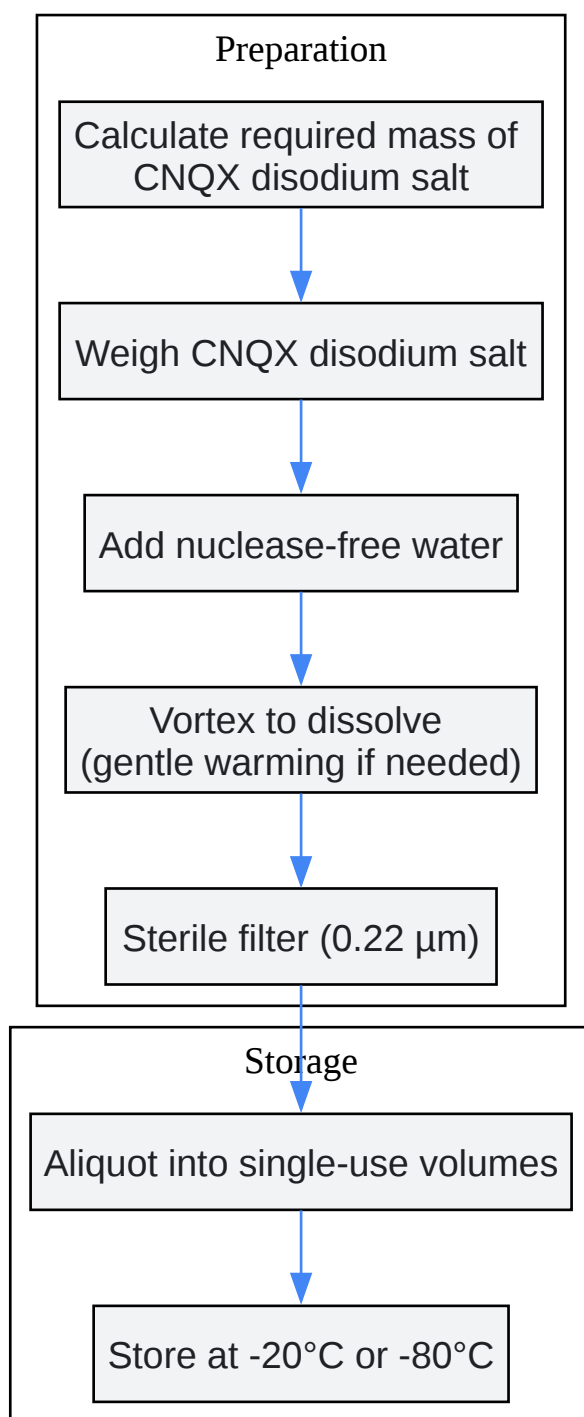
solution, you will need 2.76 mg of **CNQX** disodium salt (assuming an anhydrous molecular weight of 276.12 g/mol). Always refer to the batch-specific molecular weight provided on the product vial or Certificate of Analysis.[\[2\]](#)

- Weigh the compound: Carefully weigh the calculated amount of **CNQX** disodium salt.
- Dissolution: Add the appropriate volume of nuclease-free water to the weighed **CNQX** disodium salt.
- Mixing: Vortex the solution until the **CNQX** disodium salt is completely dissolved. The solution should be clear. Gentle warming may be used to aid dissolution if necessary.
- Sterile Filtration: To ensure the solution is sterile for cell culture or in vivo applications, pass it through a 0.22 μm sterile syringe filter into a sterile container.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or vials to avoid repeated freeze-thaw cycles.[\[3\]](#) Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[3\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the preparation of an aqueous solution of **CNQX** disodium salt.

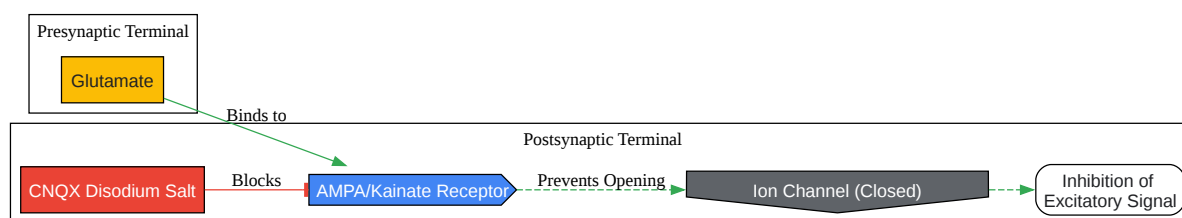


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Caption: Workflow for preparing a sterile aqueous solution of **CNQX** disodium salt.

Signaling Pathway

CNQX disodium salt acts as a competitive antagonist at AMPA and kainate receptors, which are ionotropic glutamate receptors. By blocking these receptors, **CNQX** prevents the influx of cations (primarily Na^+ and Ca^{2+}) into the postsynaptic neuron, thereby inhibiting excitatory neurotransmission.



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Caption: **CNQX** disodium salt blocks AMPA/kainate receptors, inhibiting excitatory signaling.

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References

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